

CAS number and molecular weight of Reactive Blue 26.

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Compound of Interest

Compound Name: Reactive blue 26

Cat. No.: B1173322

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In-depth Technical Guide: Reactive Blue 247

A comprehensive overview for researchers, scientists, and drug development professionals.

Note on Nomenclature: The initial topic of this guide was "**Reactive Blue 26**." However, extensive literature searches revealed ambiguity and a lack of detailed technical information associated with the CAS number (12225-43-3) sometimes attributed to "**Reactive Blue 26**." In contrast, a wealth of scientific data is available for a closely related and well-characterized compound, Reactive Blue 247 (CAS: 109561-07-1). It is plausible that "**Reactive Blue 26**" is an alternative or less common name for Reactive Blue 247 or a similar reactive dye. To provide a comprehensive and accurate technical resource, this guide will focus on the extensively studied Reactive Blue 247.

Core Compound Details

Reactive Blue 247 is a synthetic anthraquinone dye known for its vibrant blue color and its ability to form covalent bonds with substrates.^{[1][2]} This reactivity makes it particularly useful in applications requiring high color fastness, such as in the textile industry and, notably, in the coloring of contact lenses.^{[1][2]} Its potential interactions with biological systems have made it a subject of study for researchers in toxicology and drug development.

Physicochemical Properties

A summary of the key quantitative data for Reactive Blue 247 is presented in Table 1.

Property	Value	Source
CAS Number	109561-07-1	[1][3]
Molecular Formula	C ₂₆ H ₂₆ N ₂ O ₆	[1][2][3]
Molecular Weight	462.5 g/mol	[1][2][3]
IUPAC Name	2-[[4-[2-(2-methylprop-2-enoyloxy)ethylamino]-9,10-dioxoanthracen-1-yl]amino]ethyl 2-methylprop-2-enoate	[2][3]
Synonyms	C.I. Reactive Blue 247, UNII-OC8Q74DJ05, 1,4-Bis[(2-methacryloxyethyl)amino]-9,10-anthraquinone	[1][3]
Appearance	Blue powder	
Maximum Absorption (λ _{max})	Approximately 590 nm	[2]

Experimental Protocols

This section provides an overview of key experimental methodologies related to the synthesis, purification, and analysis of Reactive Blue 247.

Synthesis of Reactive Blue 247

The synthesis of Reactive Blue 247 is a multi-step process that begins with the formation of the core anthraquinone structure. A general outline of the synthesis is as follows:

- **Core Structure Formation:** The synthesis typically starts with the preparation of a 1,4-diaminoanthraquinone derivative.
- **Functionalization:** The core structure is then reacted with a functionalizing agent to introduce the reactive groups. In the case of Reactive Blue 247, this involves the reaction with 2-methacryloxyethyl chloride.[2] This step is crucial for enabling the dye to covalently bond to substrates.

- Purification: Post-synthesis, the crude product is purified to achieve a high degree of purity (e.g., $\geq 95\%$ by HPLC).[1] Common purification techniques include:
 - Acid Precipitation: Adjusting the pH to 1.0–1.5 with hydrochloric acid to precipitate the dye.[1]
 - Salt Crystallization: Adding sodium chloride to reduce the dye's solubility and facilitate its isolation.[1]
 - Drying: Utilizing methods like fluidized-bed drying to achieve a low moisture content.[1]

Analytical Methods for Detection and Quantification

Accurate detection and quantification of Reactive Blue 247 are essential for research and quality control.

- High-Performance Liquid Chromatography (HPLC): HPLC is the primary method for assessing the purity of Reactive Blue 247.[2]
- UV-Visible Spectrophotometry: This technique is used to monitor the characteristic absorption bands of the anthraquinone chromophore, with a maximum absorption typically observed around 590 nm.[2]

Biological Interactions and Signaling Pathways

While primarily used as a colorant, the interaction of Reactive Blue 247 with biological systems is a critical area of research, particularly concerning its biocompatibility and potential toxicological effects.

Interaction with Biological Macromolecules

Reactive Blue 247 has been shown to interact with key biological molecules, which can, in turn, affect cellular processes.

- Protein Binding: The dye can bind to proteins, potentially altering their structure and function.[1][2] This interaction is a key consideration in its toxicological assessment.

- **Nucleic Acid Interaction:** As an anthraquinone derivative, Reactive Blue 247 has the potential to interact with nucleic acids, which could lead to changes in their structure and function.[1]

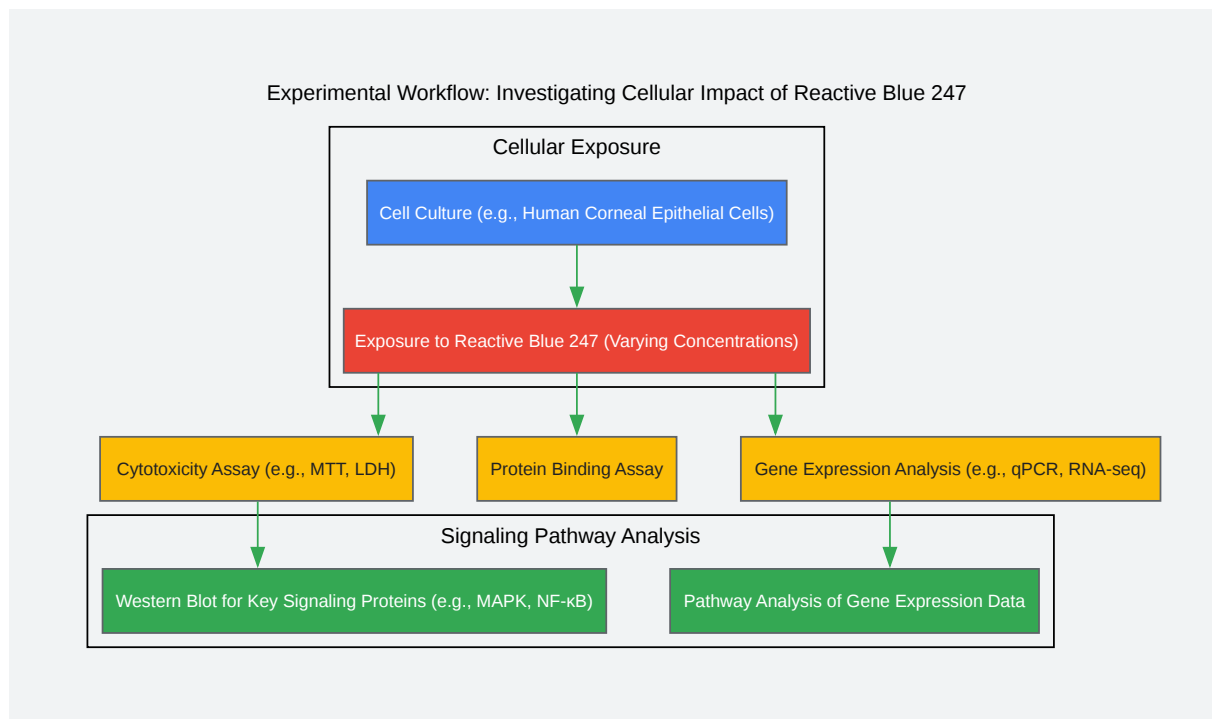
Toxicological Profile

The toxicity of Reactive Blue 247 has been evaluated in various studies, with a focus on its application in medical devices like contact lenses.

- **Cytotoxicity:** At high concentrations, Reactive Blue 247 can exhibit cytotoxic effects.[2] Studies have shown that it can lead to cell death in cultured human cells.[1]
- **Ocular Irritation:** Due to its use in contact lenses, its potential for ocular irritation has been a significant area of investigation. In vivo studies in rabbit models have indicated that Reactive Blue 247 can cause noticeable eye irritation.[1] The Food and Drug Administration (FDA) has reviewed toxicology studies, including in vivo ocular irritation and cytotoxicity studies, to establish the safety of copolymerized Reactive Blue 247 in contact lenses.[4]

Potential Effects on Signaling Pathways

While specific signaling pathway disruptions by Reactive Blue 247 are not extensively detailed in the current literature, its known interactions with proteins and potential for inducing cellular stress suggest that it may influence various signaling cascades. The following diagram illustrates a logical workflow for investigating the potential impact of a xenobiotic compound like Reactive Blue 247 on cellular signaling.



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Investigating the cellular impact of Reactive Blue 247.

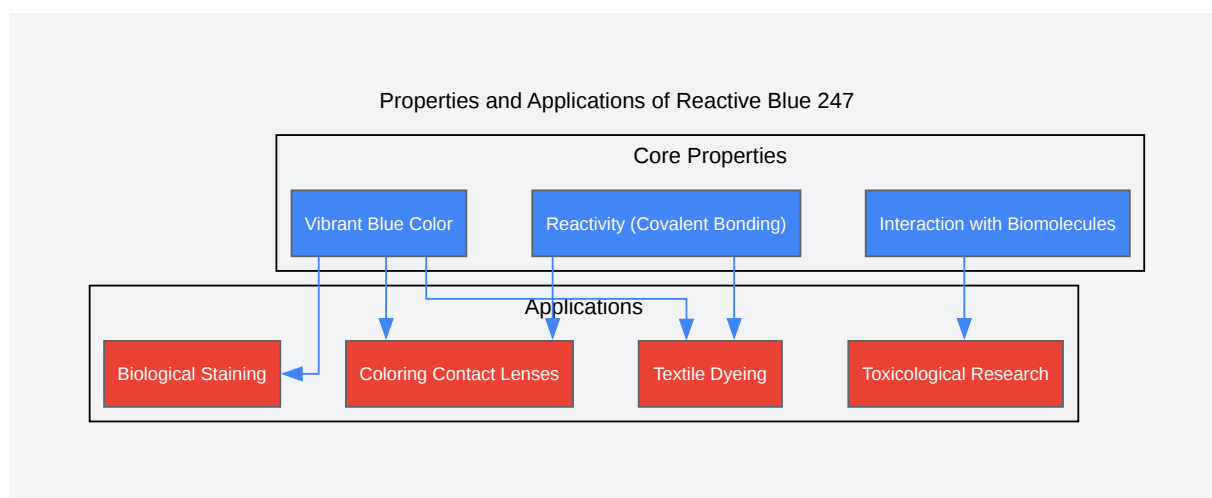
Applications in Research and Drug Development

The properties of Reactive Blue 247 lend it to several applications in scientific research and development.

- **Colorant in Medical Devices:** Its primary application in the medical field is as a colorant for contact lenses.[2][3] Research in this area focuses on ensuring its biocompatibility and color fastness.[2]
- **Biological Staining:** Due to its distinct color, it has been employed in staining techniques for the visualization of biological samples under a microscope.[1]

- Analytical Chemistry: It can be used as a colorant in analytical chemistry for the detection and quantification of various substances.[1]

The following diagram illustrates the logical relationship of Reactive Blue 247's properties to its applications.



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